

# In-Depth Technical Guide: Safety and Handling of N,N-Dimethyltetradecylamine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N,N-Dimethyltetradecylamine*

Cat. No.: *B030355*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **N,N-Dimethyltetradecylamine** (CAS No. 112-75-4). The information is compiled from various safety data sheets and regulatory assessments to ensure a thorough understanding for professionals in research and development.

## Chemical Identification and Properties

**N,N-Dimethyltetradecylamine**, also known as Dimethyl Myristamine, is a tertiary aliphatic amine. It serves as an intermediate in the synthesis of surfactants and other chemical compounds. Its physical and chemical properties are summarized below.

Table 1: Physical and Chemical Properties of **N,N-Dimethyltetradecylamine**

Property	Value
Molecular Formula	C16H35N
Molecular Weight	241.46 g/mol
Appearance	Colorless to light yellow liquid with a fishy odor[1]
CAS Number	112-75-4
Density	0.795 g/mL at 20 °C
Melting Point	-3 °C
Boiling Point	148 °C at 2 mmHg
Flash Point	131 °C - 151 °C (closed cup)[2][3]
Vapor Pressure	0.02 - 9.4 Pa at 20-50 °C[2]
Water Solubility	Limited data available; tertiary amines with long alkyl chains generally have low water solubility.
Log Kow (Octanol-Water Partition Coefficient)	6.9 (estimated)[1]

## Hazard Identification and Classification

**N,N-Dimethyltetradecylamine** is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to its corrosive and irritant nature, acute oral toxicity, and aquatic toxicity.

Table 2: GHS Hazard Classification for **N,N-Dimethyltetradecylamine**

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1]
Skin Corrosion/Irritation	Category 1B/1C or 2	H314: Causes severe skin burns and eye damage[1][4] or H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage[1][4]
Hazardous to the Aquatic Environment, Acute	Category 1	H400: Very toxic to aquatic life[1]
Hazardous to the Aquatic Environment, Chronic	Category 1	H410: Very toxic to aquatic life with long lasting effects[1]

Note: The classification for skin corrosion/irritation can vary between suppliers, with some classifying it as causing severe burns (Category 1) and others as causing irritation (Category 2). Users should always refer to the specific SDS provided with their product.

## Toxicological Information

The toxicological profile of **N,N-Dimethyltetradecylamine** indicates moderate acute oral toxicity and the potential for severe skin and eye damage.

Table 3: Summary of Toxicological Data

Endpoint	Species	Route	Value	Classification
Acute Oral Toxicity (LD50)	Rat	Oral	624 - 2116 mg/kg bw	Category 4 (Harmful if swallowed)
Rat (female)	Oral	1320 mg/kg	Category 4 (Harmful if swallowed)	
Acute Dermal Toxicity (LD50)	Rat	Dermal	> 2000 mg/kg bw	Not Classified
Skin Corrosion/Irritation	Not specified	Dermal	Causes severe burns or irritation[1]	Category 1 or 2
Serious Eye Damage	Not specified	Ocular	Causes serious eye damage[1]	Category 1

## Experimental Protocols

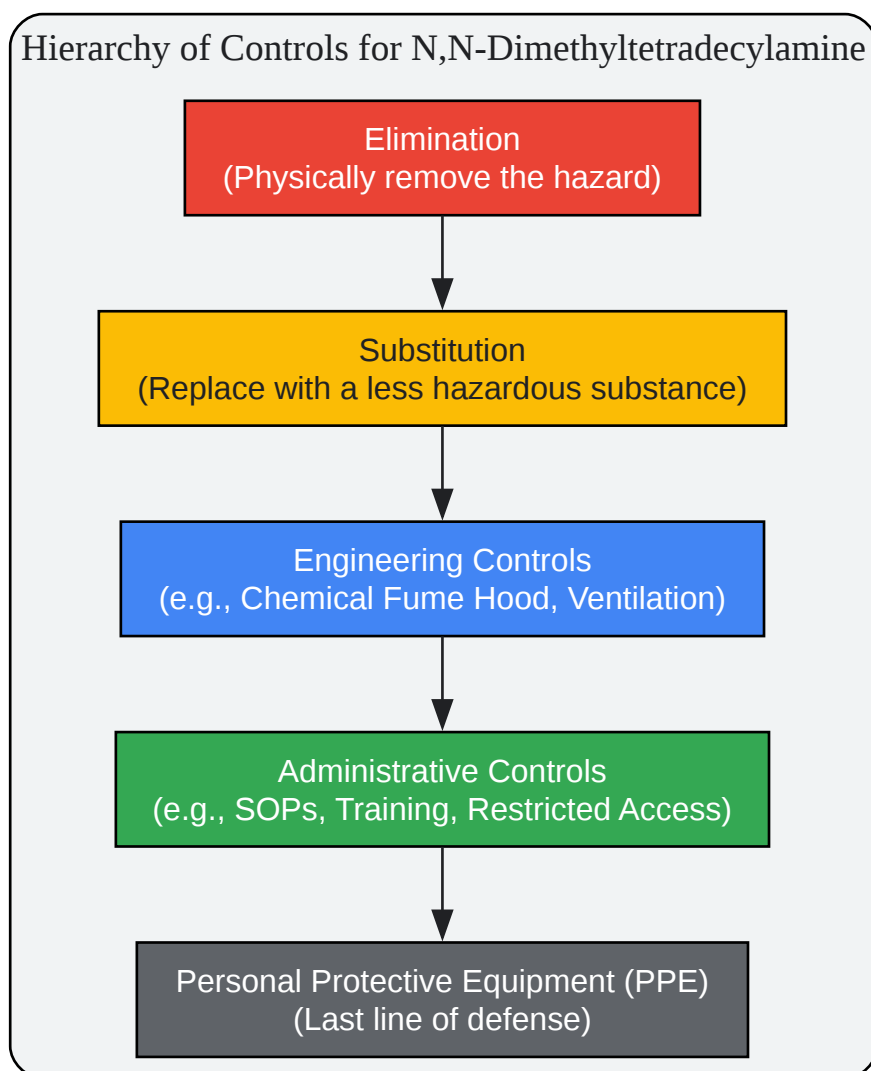
While the full, detailed experimental reports for the toxicological endpoints listed above are not publicly available, the studies were conducted to meet regulatory requirements. Therefore, they would have followed internationally recognized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD).

- **Acute Oral Toxicity (OECD Guideline 401/420/423):** These studies typically involve the administration of the substance to fasted animals (commonly rats) at various dose levels. The animals are observed for a set period (e.g., 14 days) for signs of toxicity and mortality. The LD50, the dose estimated to cause mortality in 50% of the test animals, is then calculated. Observations include changes in body weight, clinical signs of toxicity (e.g., lethargy, diarrhea, ataxia), and gross necropsy findings.
- **Acute Dermal Toxicity (OECD Guideline 402):** This test involves applying the substance to a shaved area of the skin of animals (e.g., rats or rabbits) for 24 hours. The animals are then observed for signs of toxicity and mortality over a 14-day period.

- Dermal and Eye Irritation/Corrosion (OECD Guidelines 404 and 405): For these tests, the substance is applied to the skin or into the eye of an animal (typically a rabbit). The sites are then observed at specific intervals to evaluate the extent of irritation or corrosion, such as redness, swelling, and opacity.

## Handling Precautions and Exposure Controls

Safe handling of **N,N-Dimethyltetradecylamine** requires a combination of engineering controls, administrative controls, and personal protective equipment (PPE) to minimize exposure.



[Click to download full resolution via product page](#)

Caption: Hierarchy of controls for safe handling.

## Engineering Controls

- Work in a well-ventilated area.[\[5\]](#)
- Use a chemical fume hood for procedures that may generate vapors or aerosols.[\[6\]](#)
- Ensure eyewash stations and safety showers are readily accessible.

## Personal Protective Equipment (PPE)

Table 4: Recommended Personal Protective Equipment

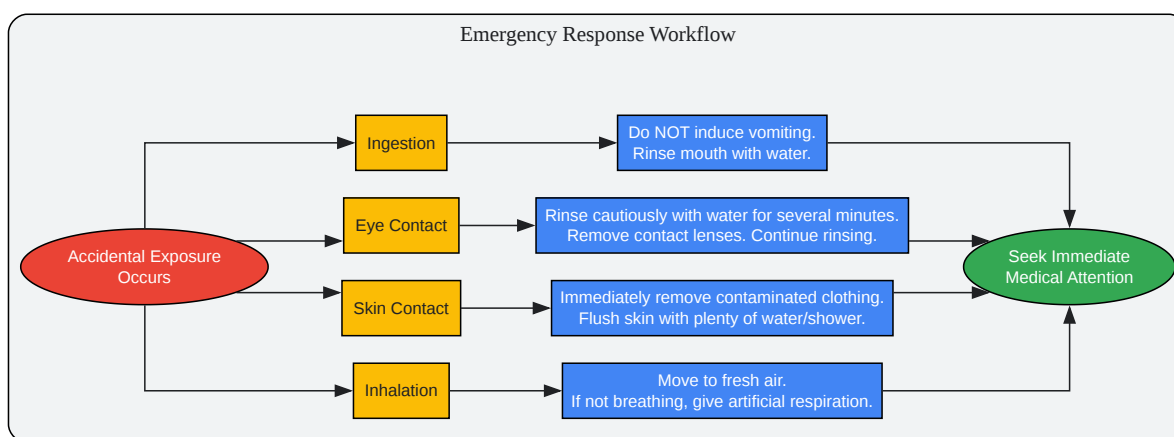
Body Part	Protection	Standard
Eyes/Face	Safety goggles with side-shields or a face shield.	NIOSH (US) or EN 166 (EU)
Hands	Chemical-resistant gloves (e.g., nitrile rubber, neoprene). Check manufacturer's breakthrough times.	EN 374
Skin/Body	Laboratory coat, long pants, and closed-toe shoes. For larger quantities or splash potential, a chemical-resistant apron or suit may be necessary.	
Respiratory	Not typically required with adequate engineering controls. If ventilation is insufficient or in case of spills, use a respirator with an appropriate organic vapor cartridge (e.g., type ABEK).	NIOSH (US) or CEN (EU)

## Handling and Storage

- Avoid contact with skin, eyes, and clothing.[7][8]
- Do not breathe vapor or mist.[6]
- Wash hands thoroughly after handling.
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[6][7]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and copper.[6]
- Ground and bond containers when transferring material to prevent static discharge.[8]

## First Aid and Emergency Procedures

Immediate action is critical in case of accidental exposure.



[Click to download full resolution via product page](#)

Caption: First aid response to accidental exposure.

- Inhalation: Move the person into fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[\[4\]](#)
- Skin Contact: Immediately take off all contaminated clothing. Rinse the skin with plenty of water and soap for at least 15 minutes. Seek immediate medical attention, especially if burns or irritation develop.[\[4\]](#)
- Eye Contact: Immediately rinse cautiously with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[4\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. If the person is conscious, give them a small amount of water to drink. Never give anything by mouth to an unconscious person. Call a poison center or doctor immediately.[\[4\]](#)

## Fire and Spillage

- Fire Fighting: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[5\]](#) Vapors are heavier than air and may form explosive mixtures with air upon intense heating. Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.
- Spill Response: Evacuate personnel. Ensure adequate ventilation. Remove all sources of ignition. Wear appropriate PPE. Absorb the spill with inert material (e.g., sand, vermiculite) and place it in a suitable, closed container for disposal. Prevent the spill from entering drains or waterways, as the material is very toxic to aquatic life.[\[5\]](#)[\[9\]](#)

## Disposal Considerations

Dispose of **N,N-Dimethyltetradecylamine** and its containers in accordance with local, state, and federal regulations. This material should be treated as hazardous waste. Do not allow it to enter the environment.[\[5\]](#)

Disclaimer: This document is intended as a technical guide for informational purposes only and is not a substitute for a formal safety data sheet (SDS) or professional safety training. Always



consult the specific SDS provided by the manufacturer and follow all institutional safety protocols.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. FARMIN DM2443 for tertiary amines industry | Kao Chemicals EU [[kaochemicals-eu.com](https://kaochemicals-eu.com)]
- 2. dimethyl myristamine, 112-75-4 [[thegoodscentscompany.com](https://thegoodscentscompany.com)]
- 3. [hvpchemicals.oecd.org](https://hvpchemicals.oecd.org) [[hvpchemicals.oecd.org](https://hvpchemicals.oecd.org)]
- 4. [hvpchemicals.oecd.org](https://hvpchemicals.oecd.org) [[hvpchemicals.oecd.org](https://hvpchemicals.oecd.org)]
- 5. Registration Dossier - ECHA [[echa.europa.eu](https://echa.europa.eu)]
- 6. [hvpchemicals.oecd.org](https://hvpchemicals.oecd.org) [[hvpchemicals.oecd.org](https://hvpchemicals.oecd.org)]
- 7. N,N-Dimethyltetradecylamine | C16H35N | CID 8211 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 8. View Attachment [[cir-reports.cir-safety.org](https://cir-reports.cir-safety.org)]
- 9. [hvpchemicals.oecd.org](https://hvpchemicals.oecd.org) [[hvpchemicals.oecd.org](https://hvpchemicals.oecd.org)]
- To cite this document: BenchChem. [In-Depth Technical Guide: Safety and Handling of N,N-Dimethyltetradecylamine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b030355#n-n-dimethyltetradecylamine-safety-data-sheet-and-handling-precautions>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)